2-(Butylthio)benzoxazole: Structural Profiling, Synthetic Methodologies, and Pharmacological Potential

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Compound of Interest

Compound Name:	*2-(Butylsulfanyl)-1,3-benzoxazole*
CAS No.:	*22821-07-4*
Cat. No.:	*B12010773*

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Target Audience: Researchers, Medicinal Chemists, and Drug Development Professionals
Document Type: Technical Guide & Analytical Whitepaper

Executive Summary

In the landscape of heterocyclic medicinal chemistry, the benzoxazole scaffold represents a highly privileged structure. Specifically, thioether-linked derivatives such as 2-(butylthio)benzoxazole (also known as **2-(butylsulfanyl)-1,3-benzoxazole**) have emerged as critical intermediates and active pharmacophores in the development of antimicrobial, antifungal, and anticancer agents[1][2].

As a Senior Application Scientist, I have structured this technical whitepaper to move beyond basic structural parameters. This guide deconstructs the physicochemical properties of 2-(butylthio)benzoxazole, details a self-validating synthetic protocol driven by mechanistic causality, and outlines the analytical frameworks required to ensure high-fidelity drug development.

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Chemical Identity & Physicochemical Profiling

The structural architecture of 2-(butylthio)benzoxazole consists of a bicyclic benzoxazole core linked to a linear four-carbon aliphatic chain via a thioether bridge. This specific arrangement significantly enhances the lipophilicity of the molecule compared to its sulfonyl or unmodified mercapto analogs, a factor that directly correlates with improved cell membrane permeation in biological assays[1].

Quantitative Data Summary

Property	Value / Description
IUPAC Name	2-(butylsulfanyl)-1,3-benzoxazole
CAS Registry Number	22821-07-4[3][4]
Molecular Formula	$C_{11}H_{13}NOS$[4]
Molecular Weight	207.296 g/mol [3][4]
SMILES String	CCCCSC1=NC2=CC=CC=C2O1
Core Scaffold	Benzoxazole Thioether
Standard Purity (Commercial)	≥ 95% (HPLC/NMR validated)[4]

Synthetic Methodology & Mechanistic Causality

The synthesis of 2-(butylthio)benzoxazole is classically achieved via the S-alkylation of 2-mercaptobenzoxazole (benzo[d]oxazole-2-thiol) using 1-bromobutane.

Mechanistic Rationale

The starting material, 2-mercaptobenzoxazole, exists in a tautomeric equilibrium between its thiol and thione forms. To selectively drive S-alkylation over N-alkylation, we exploit the Hard-Soft Acid-Base (HSAB) theory. Sulfur is a highly polarizable, "soft" nucleophile. By utilizing a mild base (e.g., Potassium Carbonate, K_2CO_3) in a polar aprotic solvent (e.g., Acetone or DMF), we selectively deprotonate the sulfur. The polar aprotic solvent leaves the thiolate anion relatively unsolvated and highly reactive, perfectly priming it for a rapid

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nucleophilic attack on the primary alkyl halide (1-bromobutane)[2]. Stronger bases (like NaOH) are explicitly avoided to prevent hydrolytic ring-opening of the oxazole core.

Step-by-Step Experimental Protocol

This protocol is designed as a self-validating system; built-in TLC checks ensure reaction fidelity before proceeding to workup.

- Reaction Setup: To a flame-dried 100 mL round-bottom flask equipped with a magnetic stir bar, add 2-mercaptobenzoxazole (1.0 eq, 10 mmol) and anhydrous K_2CO_3 (1.5 eq, 15 mmol).
- Solvation: Suspend the mixture in 30 mL of anhydrous Acetone. Stir at room temperature for 15 minutes to facilitate complete deprotonation and formation of the thiolate intermediate.
- Alkylation: Dropwise, add 1-bromobutane (1.1 eq, 11 mmol) via syringe.
- Thermal Activation: Attach a reflux condenser and heat the reaction mixture to 60°C (reflux) for 4–6 hours.
- In-Process Validation: Monitor via TLC (Hexane:Ethyl Acetate 4:1). The consumption of the UV-active starting material (

) and the appearance of a less polar product spot (

) confirms the

  progression.
- Workup: Cool the mixture to room temperature and filter off the inorganic salts (KBr and excess K_2CO_3). Concentrate the filtrate under reduced pressure.
- Purification: Dissolve the crude residue in dichloromethane (DCM), wash with distilled water (

  mL) and brine (

  mL), dry over anhydrous Na_2SO_4, and evaporate to yield the pure 2-(butylthio)benzoxazole.

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Fig 1: SN2 synthetic workflow for 2-(butylthio)benzoxazole via thiolate intermediate.

Analytical Characterization (Self-Validating Framework)

To ensure scientific integrity and trustworthiness, the synthesized compound must be subjected to orthogonal analytical techniques. The following expected spectral data serves as a validation matrix for the successful synthesis of 2-(butylthio)benzoxazole[4].

- ^{1}H-NMR (400 MHz, $CDCl_3$):
  - 7.55 - 7.60 (m, 1H, Aromatic)
  - 7.40 - 7.45 (m, 1H, Aromatic)
  - 7.22 - 7.30 (m, 2H, Aromatic)
  - 3.32 (t,

    Hz, 2H, -S-CH_2-) Crucial validation of S-alkylation.
  - 1.75 - 1.85 (m, 2H, -CH_2-CH_2-)
  - 1.45 - 1.55 (m, 2H, -CH_2-CH_2-CH_3)
  - 0.95 (t,

    Hz, 3H, -CH_3) Confirms intact butyl chain.
- LC-MS (ESI+): Expected

  peak at m/z 208.3, confirming the molecular weight of 207.3 g/mol .
- HPLC: A single sharp peak at the expected retention time (using a C18 reverse-phase column, Acetonitrile/Water gradient) validates

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95% purity.

Pharmacophore Potential & Biological Activity

Benzoxazole thioethers are highly regarded in drug discovery. The substitution of the mercapto proton with a butyl chain drastically alters the partition coefficient (LogP) of the molecule. This enhanced lipophilicity is a primary driver for superior antifungal and antimicrobial activity, as it facilitates rapid penetration through the sterol-rich cell membranes of pathogens (e.g., Candida strains)[1][2].

Furthermore, structurally related thioether-linked benzoxazoles exhibit potent kinase inhibition, demonstrating nanomolar efficacy in targeted cancer therapies by binding to the ATP-binding pockets of specific enzymes[1]. The butylthio moiety acts as a hydrophobic anchor, stabilizing the ligand-protein complex via Van der Waals interactions.

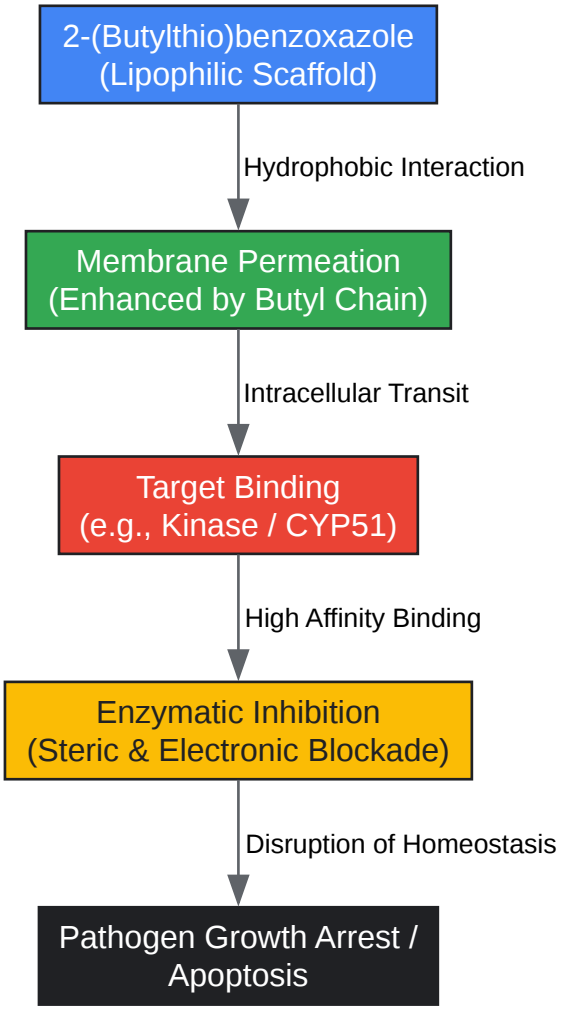

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Fig 2: Putative mechanism of action for benzoxazole thioethers in pathogen/kinase inhibition.

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